

# Application Notes and Protocols: Formulating Dibucaine Hydrochloride for Topical Research

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## Compound of Interest

Compound Name: *Dibucaine*

Cat. No.: *B1670429*

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These application notes provide a comprehensive guide to formulating **Dibucaine** hydrochloride for topical research applications. This document outlines the physicochemical properties of **Dibucaine** hydrochloride, provides protocols for formulation, and details key in vitro and ex vivo characterization methods.

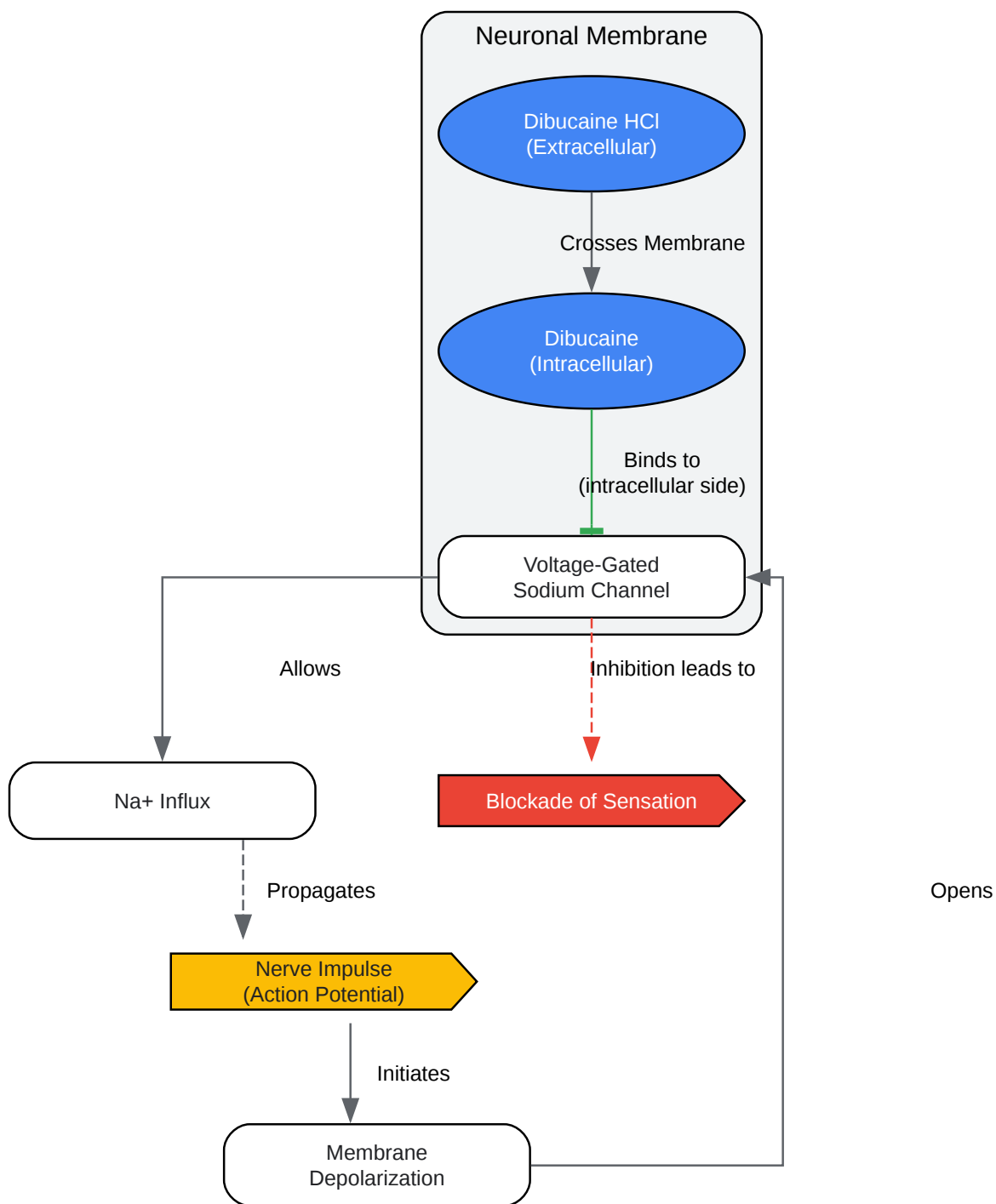
## Physicochemical Properties of Dibucaine Hydrochloride

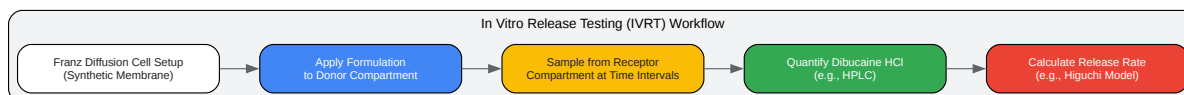
A thorough understanding of the physicochemical properties of an active pharmaceutical ingredient (API) is fundamental for successful formulation development. Key properties of **Dibucaine** hydrochloride are summarized in the table below.

| Property          | Value                                                                         | Reference |
|-------------------|-------------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>20</sub> H <sub>30</sub> ClN <sub>3</sub> O <sub>2</sub>               | [1][2]    |
| Molecular Weight  | 379.92 g/mol                                                                  | [1][2]    |
| Melting Point     | 99-101 °C                                                                     | [2][3]    |
| Appearance        | White or nearly white crystalline powder                                      | [4]       |
| Solubility        |                                                                               |           |
| Water             | Freely soluble (76 mg/mL)                                                     | [1][5][6] |
| Ethanol           | Freely soluble (76 mg/mL)                                                     | [1][5]    |
| DMSO              | Soluble (76 mg/mL)                                                            | [1][5]    |
| Acetone           | Soluble                                                                       | [3]       |
| Chloroform        | Soluble                                                                       | [6]       |
| Stability         | Stable, but protect from moisture. Incompatible with strong oxidizing agents. | [2]       |

## Mechanism of Action: Sodium Channel Blockade

**Dibucaine** hydrochloride is a potent local anesthetic that functions by blocking voltage-gated sodium channels in the neuronal cell membrane.[7][8][9][10][11] This blockade inhibits the influx of sodium ions, which is necessary for the depolarization of the nerve membrane and the propagation of action potentials.[1] The result is a transient and reversible local anesthesia. The interaction is state-dependent, with a higher affinity for open and inactivated channel states.[7][10]





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## References

- 1. selleckchem.com [selleckchem.com]
- 2. Dibucaine hydrochloride | 61-12-1 [chemicalbook.com]
- 3. Dibucaine | C<sub>20</sub>H<sub>29</sub>N<sub>3</sub>O<sub>2</sub> | CID 3025 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Stepwise Protocols for Preparation and Use of Porcine Ear Skin for in Vitro Skin Permeation Studies Using Franz Diffusion Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Dibucaine HCl产品说明书 [selleck.cn]
- 6. Dibucaine hydrochloride | Fisher Scientific [fishersci.ca]
- 7. Mechanism of local anesthetic drug action on voltage-gated sodium channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. Mechanism of sodium channel block by local anesthetics, antiarrhythmics, and anticonvulsants - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Mechanism of Local Anesthetic Drug Action on Voltage-Gated Sodium...: Ingenta Connect [ingentaconnect.com]
- 11. researchgate.net [researchgate.net]
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